

2-Chloro-5-(propane-2-sulfonyl)pyridine chemical structure

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Compound of Interest

Compound Name: 2-Chloro-5-
(isopropylsulfonyl)pyridine

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Technical Guide: 2-Chloro-5-(propane-2-sulfonyl)pyridine

Executive Summary & Chemical Identity

2-Chloro-5-(propane-2-sulfonyl)pyridine (also known as 2-Chloro-5-isopropylsulfonylpyridine) is a high-value intermediate in drug discovery, particularly for metabolic and central nervous system (CNS) targets.^[1] It belongs to the class of 2-halopyridine sulfones, which are prized for their unique reactivity profile: the electron-withdrawing sulfonyl group at the C5 position activates the C2-chlorine towards nucleophilic aromatic substitution (S_NAr), allowing for the rapid construction of complex molecular scaffolds.^[1]

Chemical Specifications

Property	Specification
IUPAC Name	2-Chloro-5-(propane-2-sulfonyl)pyridine
Common Name	2-Chloro-5-isopropylsulfonylpyridine
Molecular Formula	C ₈ H ₁₀ ClNO ₂ S
Molecular Weight	219.69 g/mol
Structure Type	Heterocyclic Aryl Sulfone
Core Scaffold	Pyridine
Key Substituents	Chlorine (C2), Isopropylsulfonyl (C5)
Predicted LogP	~1.8 - 2.2
Hydrogen Bond Acceptors	3 (N, O, O)

Synthesis & Production Methodologies

The synthesis of 2-Chloro-5-(propane-2-sulfonyl)pyridine is typically achieved through two primary routes. The choice of route depends on the availability of starting materials and the scale of production.

Route A: Sulfinat Alkylation (Preferred Industrial Route)

This method utilizes the commercially available 2-Chloropyridine-5-sulfonyl chloride (CAS 6684-39-5).^[1] It offers high yields and avoids the use of odorous thiols.

Mechanism

- Reduction: The sulfonyl chloride is reduced to the sulfinate anion using sodium sulfite () in a buffered aqueous solution.
- Alkylation: The sulfinate anion acts as a nucleophile, attacking an isopropyl halide (e.g., 2-iodopropane) to form the sulfone.

Protocol

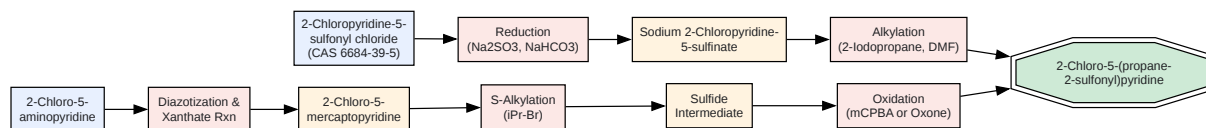
- Reduction: Dissolve 2-Chloropyridine-5-sulfonyl chloride (1.0 eq) in water/dioxane (1:1).^[1] Add Sodium Sulfite (, 2.5 eq) and Sodium Bicarbonate (, 2.5 eq). Stir at 50°C for 2 hours.
- Workup: Evaporate the solvent to dryness or extract the sulfinate salt.
- Alkylation: Suspend the crude sodium sulfinate salt in DMF. Add 2-Iodopropane (1.5 eq) and heat to 80°C for 4-6 hours.
- Purification: Quench with water, extract with ethyl acetate, and purify via silica gel chromatography (Hexanes/EtOAc).

Route B: Thiol Oxidation (Traditional Route)

This route starts from 2-Chloro-5-aminopyridine, converting the amine to a thiol via diazotization, followed by alkylation and oxidation.^[1]

Protocol Steps

- Diazotization: React 2-Chloro-5-aminopyridine with /HCl at 0°C.
- Thiol Formation: React the diazonium salt with Potassium Ethyl Xanthate, followed by hydrolysis to yield 2-Chloro-5-mercaptopyridine.^[1]
- S-Alkylation: React the thiol with 2-Bromopropane and in Acetone to form the sulfide.^[1]
- Oxidation: Oxidize the sulfide to the sulfone using m-CPBA (2.2 eq) in DCM or Oxone in aqueous methanol.



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Figure 1: Dual synthetic pathways for 2-Chloro-5-(propane-2-sulfonyl)pyridine. Route A (top) is preferred for scalability.[1]

Reactivity & Applications in Drug Discovery

The primary value of 2-Chloro-5-(propane-2-sulfonyl)pyridine lies in its reactivity as an electrophile.[1] The sulfonyl group at C5 is strongly electron-withdrawing, which significantly lowers the electron density at the C2 position. This makes the chlorine atom highly susceptible to Nucleophilic Aromatic Substitution (S_NAr).

Mechanism: S_NAr Displacement

Researchers utilize this molecule to introduce the 5-(propane-2-sulfonyl)pyridine motif into larger drug scaffolds.[1]

- Nucleophiles: Primary/secondary amines, alkoxides, thiolates.
- Conditions: Typically requires a base (e.g.,

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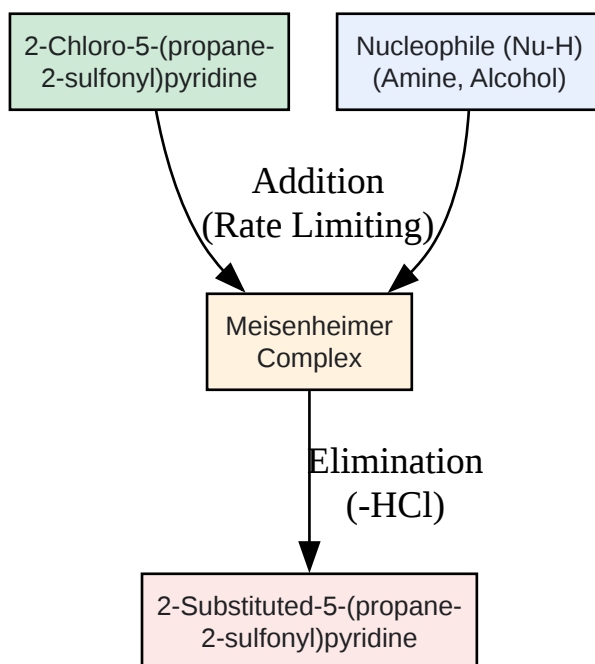
or DIPEA) in a polar aprotic solvent (DMSO, DMF, NMP) at elevated temperatures (60-100°C).

Target Classes

This structural motif is frequently observed in:

- GPR119 Agonists: Used for the treatment of Type 2 Diabetes. The sulfone group mimics the metabolic stability and polarity required for receptor binding.

- Kinase Inhibitors: The pyridine ring serves as a hinge-binder, while the sulfonyl group extends into the solvent-exposed region or a hydrophobic pocket.[1]
- Glucokinase Activators: Sulfonyl-pyridines are common pharmacophores for activating glucokinase in the liver.[1]



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Figure 2: Mechanism of SNAr displacement at the C2 position, facilitated by the C5-sulfonyl group.[1]

Safety & Handling

As a chloropyridine derivative, standard safety protocols must be observed.

- Hazards: Likely to be an irritant to eyes, skin, and respiratory system. The sulfonyl chloride precursor (if used) is corrosive.
- Storage: Store in a cool, dry place under inert atmosphere (Argon/Nitrogen). Moisture sensitive (if in chloride form).
- Disposal: Halogenated organic waste.

References

- PubChem. 2-Chloropyridine-5-sulfonyl chloride (CAS 6684-39-5).[1] National Library of Medicine.[1] [Link\[1\]](#)
- ChemicalBook. Synthesis and Properties of Chloropyridine Sulfonyl Chlorides. [Link](#)
- Journal of the American Chemical Society. 2-Sulfonylpyridines as Tunable, Cysteine-Reactive Electrophiles. (2020).[1] [Link\[1\]](#)
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Sources

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